

# Application Notes and Protocols for $\beta$ -Naphthoxyacetic Acid (BNOA) in Strawberry Fruit Development

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## Compound of Interest

Compound Name: *Naphthoxylactic acid*

Cat. No.: *B077864*

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These application notes provide a comprehensive overview of the use of  $\beta$ -Naphthoxyacetic acid (BNOA), a synthetic auxin, to enhance strawberry (*Fragaria x ananassa*) fruit development. The following sections detail the effects of BNOA on fruit size, outline experimental protocols for its application, and describe the underlying signaling pathways.

## Quantitative Data on the Effects of BNOA on Strawberry Fruit Development

The application of BNOA has been shown to significantly increase the size of strawberry fruits. The table below summarizes the quantitative data from a study on the 'Marshall' strawberry cultivar, demonstrating the dose-dependent effect of BNOA on fruit size when applied as a spray after pollination.<sup>[1]</sup>

BNOA Concentration (ppm)	Treatment	Application Timing	Effect on Fruit Size (% Increase Over Control)
10	Foliar Spray	Sometime after pollination	No significant increase
25	Foliar Spray	Sometime after pollination	16.5%
50	Foliar Spray	Sometime after pollination	32.7%
100	Foliar Spray	Sometime after pollination	25.9%

Note: While the study demonstrates a significant increase in fruit size, it is important to note that concentrations above 50 ppm may lead to a diminishing return on the effect. Further research is needed to determine the optimal concentration for different cultivars and to quantify the effects on other important yield and quality parameters such as fruit weight, total yield, firmness, total soluble solids (TSS), and titratable acidity (TA).

## Experimental Protocols

This section provides detailed protocols for the preparation of BNOA solutions and their application to strawberry plants for experimental purposes.

### Preparation of BNOA Stock and Working Solutions

Materials:

- $\beta$ -Naphthoxyacetic acid (BNOA) powder (analytical grade)
- Ethanol (95%) or Sodium Hydroxide (NaOH) 1M solution
- Distilled or deionized water
- Volumetric flasks (various sizes)

- Magnetic stirrer and stir bar
- pH meter
- Wetting agent/adjuvant (e.g., Tween 20)

Protocol for Preparing a 1000 ppm BNOA Stock Solution:

- Weighing: Accurately weigh 100 mg of BNOA powder.
- Dissolving: BNOA is sparingly soluble in water. To dissolve it, create a paste with a small amount of ethanol (e.g., 2-3 mL) in a beaker. Alternatively, dissolve the BNOA powder in a small volume of 1M NaOH solution.
- Solubilization: Place the beaker on a magnetic stirrer and add approximately 50 mL of distilled water. Stir until the BNOA is completely dissolved. If using NaOH, the solution will be slightly basic.
- Transfer and Dilution: Quantitatively transfer the dissolved BNOA solution to a 100 mL volumetric flask. Rinse the beaker with distilled water and add the rinsate to the volumetric flask.
- Final Volume: Bring the solution to the final volume of 100 mL with distilled water. This results in a 1000 ppm (1 mg/mL) stock solution.
- Storage: Store the stock solution in a dark, cool place (e.g., at 4°C) for short-term use. For longer-term storage, aliquoting and freezing is recommended.

Protocol for Preparing Working Solutions (e.g., 50 ppm):

- Calculation: Use the formula  $C_1V_1 = C_2V_2$  to calculate the required volume of the stock solution.
  - $C_1$  = Concentration of the stock solution (1000 ppm)
  - $V_1$  = Volume of the stock solution to be taken
  - $C_2$  = Desired concentration of the working solution (e.g., 50 ppm)

- $V_2$  = Final volume of the working solution (e.g., 1000 mL)
- $V_1 = (50 \text{ ppm} * 1000 \text{ mL}) / 1000 \text{ ppm} = 50 \text{ mL}$
- Dilution: Measure 50 mL of the 1000 ppm BNOA stock solution and transfer it to a 1000 mL volumetric flask.
- Adjuvant Addition: Add a wetting agent (e.g., 0.05% to 0.1% v/v Tween 20) to the flask to improve the adhesion and coverage of the spray on the strawberry leaves and flowers.
- Final Volume: Bring the solution to the final volume of 1000 mL with distilled water and mix thoroughly.
- pH Adjustment (Optional but Recommended): Check the pH of the final solution and adjust it to a range of 5.5-6.5 for optimal foliar uptake. Use dilute HCl or NaOH for adjustment.

## Foliar Application Protocol

### Materials:

- Prepared BNOA working solution
- Handheld or backpack sprayer with a fine nozzle
- Personal Protective Equipment (PPE): gloves, safety glasses, lab coat
- Control solution (water + wetting agent)

### Timing of Application:

The precise timing of BNOA application is critical for its effectiveness. Based on the role of auxins in fruit set and early development, the recommended application window is from full bloom to early fruit development. Application should occur after pollination has taken place.

### Experimental Procedure:

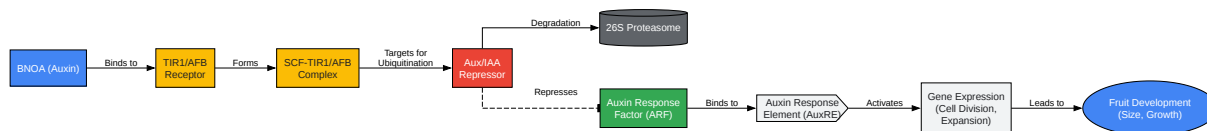
- Plant Selection: Select healthy, uniform strawberry plants for the experiment. Clearly label different treatment groups (e.g., Control, 25 ppm BNOA, 50 ppm BNOA, 100 ppm BNOA).

- Application:
  - On a calm day, preferably in the early morning or late evening to avoid rapid evaporation and potential leaf burn, apply the BNOA solutions.
  - Spray the foliage and flowers of the strawberry plants until runoff, ensuring thorough coverage.
  - For the control group, spray with the solution containing only water and the wetting agent.
- Number of Applications: A single application is often effective. However, for indeterminate flowering strawberry varieties, a second application 7-10 days after the first may be beneficial.
- Post-Application Care: Continue with standard irrigation and fertilization practices.
- Data Collection: At fruit maturity, collect data on the following parameters for each treatment group:
  - Fruit Size: Measure the diameter and length of a representative sample of fruits.
  - Fruit Weight: Record the average weight of individual fruits.
  - Total Yield: Measure the total weight of harvested fruits per plant or per unit area.
  - Fruit Firmness: Use a penetrometer to measure fruit firmness.
  - Total Soluble Solids (TSS): Use a refractometer to measure the °Brix of the fruit juice.
  - Titratable Acidity (TA): Determine the TA by titration with a standard base.

## Signaling Pathways and Experimental Workflows

### General Auxin Signaling Pathway in Fruit Development

BNOA, as a synthetic auxin, is believed to mimic the action of the natural auxin, indole-3-acetic acid (IAA), in promoting fruit development. The general auxin signaling pathway involves the perception of auxin by specific receptors, leading to a signaling cascade that ultimately alters gene expression related to cell division, expansion, and differentiation.



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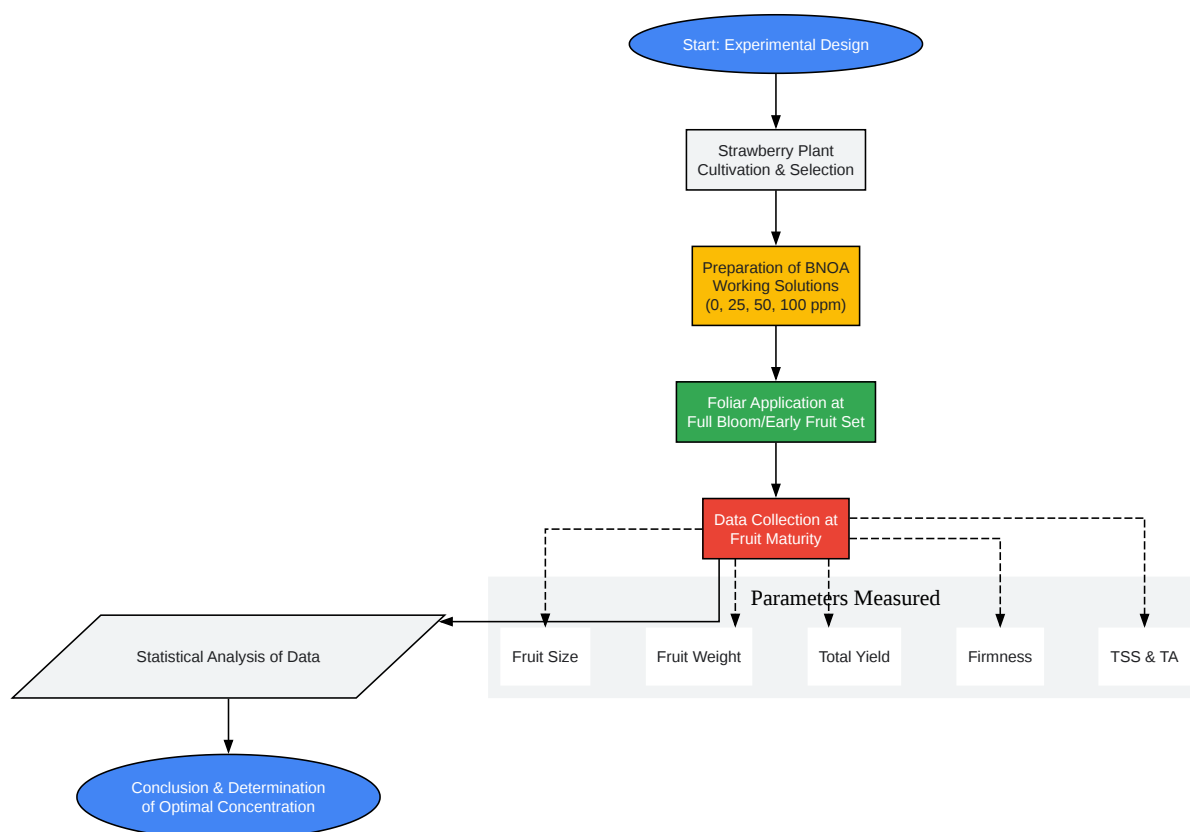
### General Auxin Signaling Pathway

#### Pathway Description:

- BNOA, acting as an auxin, binds to the TIR1/AFB family of F-box proteins, which are the auxin co-receptors.
- This binding stabilizes the interaction between TIR1/AFB and Aux/IAA transcriptional repressor proteins.
- The SCF (Skp1-Cullin-F-box) E3 ubiquitin ligase complex, containing the TIR1/AFB protein, then tags the Aux/IAA proteins for degradation by the 26S proteasome.
- The degradation of Aux/IAA repressors releases Auxin Response Factors (ARFs), which are transcription factors.
- The now-active ARFs can bind to Auxin Response Elements (AuxREs) in the promoters of auxin-responsive genes.
- This leads to the transcription of genes involved in cell division, expansion, and differentiation, ultimately promoting fruit growth and development.

## Experimental Workflow for Evaluating BNOA Efficacy

The following diagram illustrates a logical workflow for conducting an experiment to assess the optimal concentration of BNOA for strawberry fruit development.



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### Experimental Workflow for BNOA Evaluation

This workflow provides a structured approach, from the initial experimental design to the final data analysis, for systematically evaluating the impact of different BNOA concentrations on key strawberry fruit development parameters.

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## References

- 1. journals.uchicago.edu [journals.uchicago.edu]
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